

# Technical Guide: Solubility of Pigment Yellow 147 in Organic Solvents

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## Compound of Interest

Compound Name: *Pigment Yellow 147*

Cat. No.: *B1581575*

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## Introduction

**Pigment Yellow 147** (C.I. 60645; CAS 4118-16-5) is a high-performance anthraquinone pigment known for its excellent heat stability, lightfastness, and vibrant yellow hue.<sup>[1][2]</sup> These properties make it a valuable colorant in a wide range of applications, including plastics, fibers, and coatings.<sup>[1][2][3]</sup> In research and development, particularly in fields like drug delivery systems, material science, and formulation chemistry, a thorough understanding of a pigment's solubility in various organic solvents is critical. Solubility data informs solvent selection for processing, purification, and the preparation of stable dispersions, and it is a key parameter in predicting the pigment's behavior in a given matrix.

This technical guide provides a summary of the currently available solubility data for **Pigment Yellow 147** and presents a detailed experimental protocol for determining its solubility in organic solvents.

## Solubility Data for Pigment Yellow 147

Comprehensive quantitative solubility data for **Pigment Yellow 147** in a wide array of organic solvents is not readily available in published literature. The following table summarizes the existing qualitative and limited quantitative data.

Solvent	Chemical Class	Solubility	Quantitative Value (at 23 °C)
N,N-Dimethylformamide (DMF)	Amide	Very Soluble[4]	Not Available
Methanol	Alcohol	Soluble[4]	Not Available
Glacial Acetic Acid	Carboxylic Acid	Sparingly Soluble[4]	Not Available
Chloroform	Halogenated Alkane	Very Slightly Soluble[4]	Not Available
Water	Protic	Practically Insoluble[2] [4]	< 10 µg/L[5]

Note: The qualitative descriptions are based on manufacturer technical data sheets and may not represent standardized solubility testing.

The lack of specific quantitative data highlights the necessity for a standardized experimental approach to determine the solubility of **Pigment Yellow 147** in solvents relevant to specific research or development applications.

## Experimental Protocol for Quantitative Solubility Determination

The following protocol is a comprehensive methodology for determining the quantitative solubility of **Pigment Yellow 147** in organic solvents. This protocol is based on established principles of solubility testing for pigments and can be adapted for various laboratory settings.

### Principle

A saturated solution of **Pigment Yellow 147** is prepared in the target organic solvent at a controlled temperature. The undissolved pigment is then separated from the saturated solution by filtration. The concentration of the dissolved pigment in the clear filtrate is determined using a suitable analytical method, such as gravimetric analysis or UV-Vis spectrophotometry.

## Materials and Equipment

- **Pigment Yellow 147** powder
- Selected organic solvents (analytical grade)
- Volumetric flasks
- Erlenmeyer flasks with stoppers
- Analytical balance ( $\pm 0.0001$  g)
- Constant temperature water bath or incubator
- Magnetic stirrer and stir bars
- Syringe filters (e.g.,  $0.2\ \mu\text{m}$  PTFE)
- Glass syringes
- Pipettes
- Oven or vacuum oven
- UV-Vis spectrophotometer and cuvettes (for spectrophotometric method)

## Experimental Procedure

### Step 1: Preparation of a Saturated Solution

- Accurately weigh an excess amount of **Pigment Yellow 147** (e.g., 0.1 g) and transfer it to an Erlenmeyer flask.
- Add a known volume of the selected organic solvent (e.g., 20 mL) to the flask.
- Stopper the flask and place it in a constant temperature bath set to the desired temperature (e.g.,  $25\ ^\circ\text{C}$ ).

- Stir the mixture vigorously using a magnetic stirrer for a predetermined equilibration time (e.g., 24 hours) to ensure the solution reaches saturation.

#### Step 2: Separation of Undissolved Pigment

- After the equilibration period, allow the mixture to stand undisturbed in the constant temperature bath for at least 2 hours to allow the excess solid to settle.
- Carefully draw the supernatant (the clear, saturated solution) into a glass syringe.
- Attach a syringe filter to the syringe and filter the solution into a clean, dry, pre-weighed container (for the gravimetric method) or a volumetric flask (for the spectrophotometric method). This step removes any remaining suspended particles.

#### Step 3: Quantification of Dissolved Pigment

##### Method A: Gravimetric Analysis

- Accurately weigh the container with the clear filtrate.
- Evaporate the solvent from the filtrate using a gentle stream of nitrogen or by placing it in an oven at a temperature below the boiling point of the solvent and the decomposition temperature of the pigment.
- Once the solvent is completely evaporated, place the container in a vacuum oven at a suitable temperature to remove any residual solvent until a constant weight is achieved.
- Weigh the container with the dried pigment residue.
- Calculate the solubility (S) in g/L using the following equation:

$$S \text{ (g/L)} = (\text{Weight of residue (g)} / \text{Volume of filtrate (L)})$$

##### Method B: UV-Vis Spectrophotometry

- Prepare a series of standard solutions of **Pigment Yellow 147** of known concentrations in the same solvent.

- Measure the absorbance of the standard solutions at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Pigment Yellow 147**.
- Plot a calibration curve of absorbance versus concentration.
- Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample.
- Determine the concentration of the diluted sample from the calibration curve and calculate the concentration of the original saturated solution, accounting for the dilution factor.

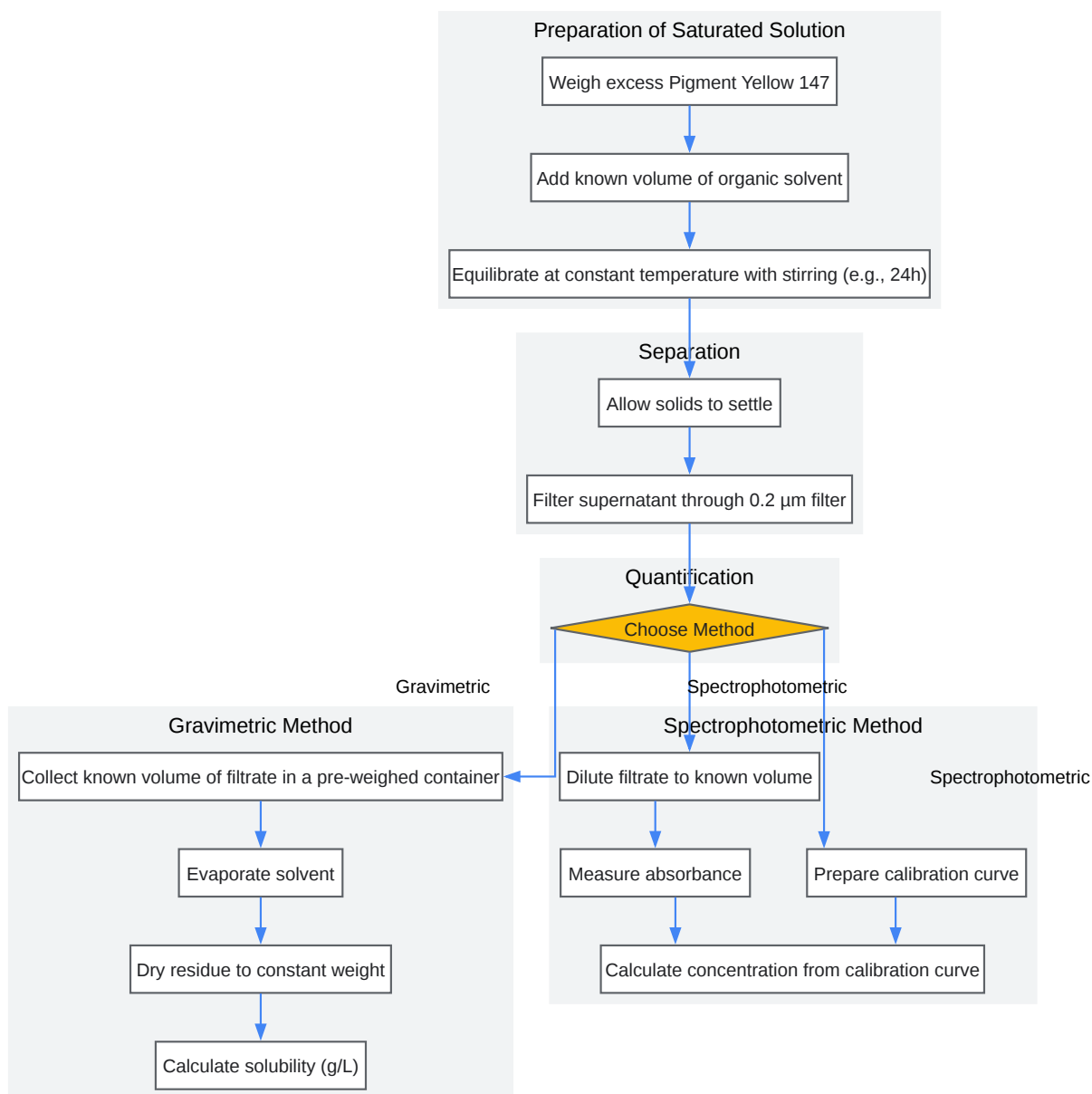
## Safety Precautions

- Work in a well-ventilated area or a fume hood, especially when using volatile organic solvents.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **Pigment Yellow 147** and all solvents used for specific handling and disposal instructions.

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **Pigment Yellow 147**.

## Workflow for Determining Pigment Solubility

[Click to download full resolution via product page](#)Caption: Workflow for the quantitative determination of **Pigment Yellow 147** solubility.

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